

# Unraveling the Molecular Identity of Rabdoternin F

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## Compound of Interest

Compound Name: Rabdoternin F

Cat. No.: B15595345

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An extensive search for the molecular formula and weight of **Rabdoternin F** did not yield specific results for a compound with this name. The scientific literature and chemical databases predominantly return information for a similarly named compound, Ranitidine. It is possible that "**Rabdoternin F**" may be a less common synonym, a proprietary name, or a potential typographical error for Ranitidine. This guide will proceed by presenting the detailed molecular and physicochemical properties of Ranitidine, a well-documented histamine H2-receptor antagonist.

## Physicochemical Properties of Ranitidine

Ranitidine is a member of the furan chemical class and is utilized in the treatment of conditions caused by excess stomach acid. The fundamental molecular details are crucial for researchers and drug development professionals in understanding its pharmacological profile.

Property	Value	Source
Molecular Formula	C13H22N4O3S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	314.41 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	66357-35-5	<a href="#">[1]</a> <a href="#">[2]</a>

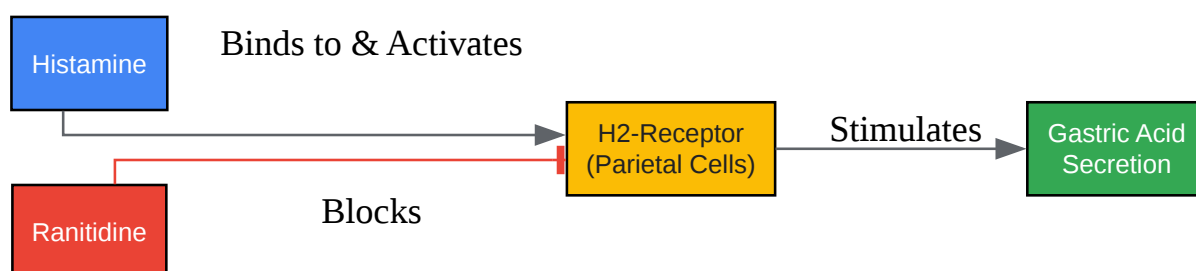
The hydrochloride salt of Ranitidine is also commonly used in pharmaceutical formulations. Its properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>22</sub> N <sub>4</sub> O <sub>3</sub> S·HCl	[3]
Molecular Weight	350.86 g/mol	[3]
CAS Number	66357-59-3	[3]

## Experimental Protocols & Signaling Pathways

Detailed experimental protocols and specific signaling pathways for a compound identified as "**Rabdoternin F**" could not be located. However, the mechanism of action for Ranitidine is well-established.

Ranitidine functions as a competitive and reversible inhibitor of histamine at the H<sub>2</sub>-receptors located on the parietal cells of the stomach lining. This action reduces the secretion of gastric acid.



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Caption: Mechanism of action for Ranitidine as a histamine H<sub>2</sub>-receptor antagonist.

Due to the lack of specific data for "**Rabdoternin F**," further elaboration on experimental workflows or detailed signaling pathways is not possible at this time. Researchers are encouraged to verify the compound name and consult relevant literature for the specific molecule of interest.

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## References

- 1. Ranitidine | C<sub>13</sub>H<sub>22</sub>N<sub>4</sub>O<sub>3</sub>S | CID 3001055 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ranisen | C<sub>13</sub>H<sub>22</sub>N<sub>4</sub>O<sub>3</sub>S | CID 5039 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [Unraveling the Molecular Identity of Rabdoternin F]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595345#rabdoternin-f-molecular-formula-and-weight]

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